

# Vevorisertib trihydrochloride solubility in DMSO and PBS

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## Compound of Interest

Compound Name: Vevorisertib trihydrochloride

Cat. No.: B10828103

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## Vevorisertib Trihydrochloride Technical Support Center

This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **Vevorisertib trihydrochloride** in common laboratory solvents, along with troubleshooting advice and protocols to ensure successful experimental outcomes.

### Frequently Asked Questions (FAQs)

#### Q1: What is the solubility of Vevorisertib trihydrochloride in DMSO and PBS?

The solubility of **Vevorisertib trihydrochloride** varies significantly between organic solvents like DMSO and aqueous solutions like PBS.

- **DMSO:** **Vevorisertib trihydrochloride** is highly soluble in fresh, anhydrous DMSO, reaching concentrations up to 100 mg/mL.<sup>[1][2]</sup>
- **PBS (Phosphate-Buffered Saline):** Direct solubility in aqueous buffers like PBS is limited. While some sources report water solubility as high as 25-100 mg/mL (potentially with heating), for most cell-based assays, it is standard practice to first prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration in your aqueous experimental medium, such as PBS or cell culture media.<sup>[1][2][3]</sup>

Data Summary: Solubility of **Vevorisertib Trihydrochloride**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100 mg/mL	143.65 mM	Use fresh, anhydrous DMSO as absorbed moisture can reduce solubility. <a href="#">[1]</a>
Water	25 - 100 mg/mL	35.91 - 143.65 mM	May require ultrasonication and heating to 60°C to achieve higher concentrations. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Ethanol	Insoluble	Insoluble	Not a recommended solvent. <a href="#">[1]</a> <a href="#">[2]</a>

## Troubleshooting Guide

### Q2: My Vevorisertib trihydrochloride is not fully dissolving or is precipitating out of solution. What should I do?

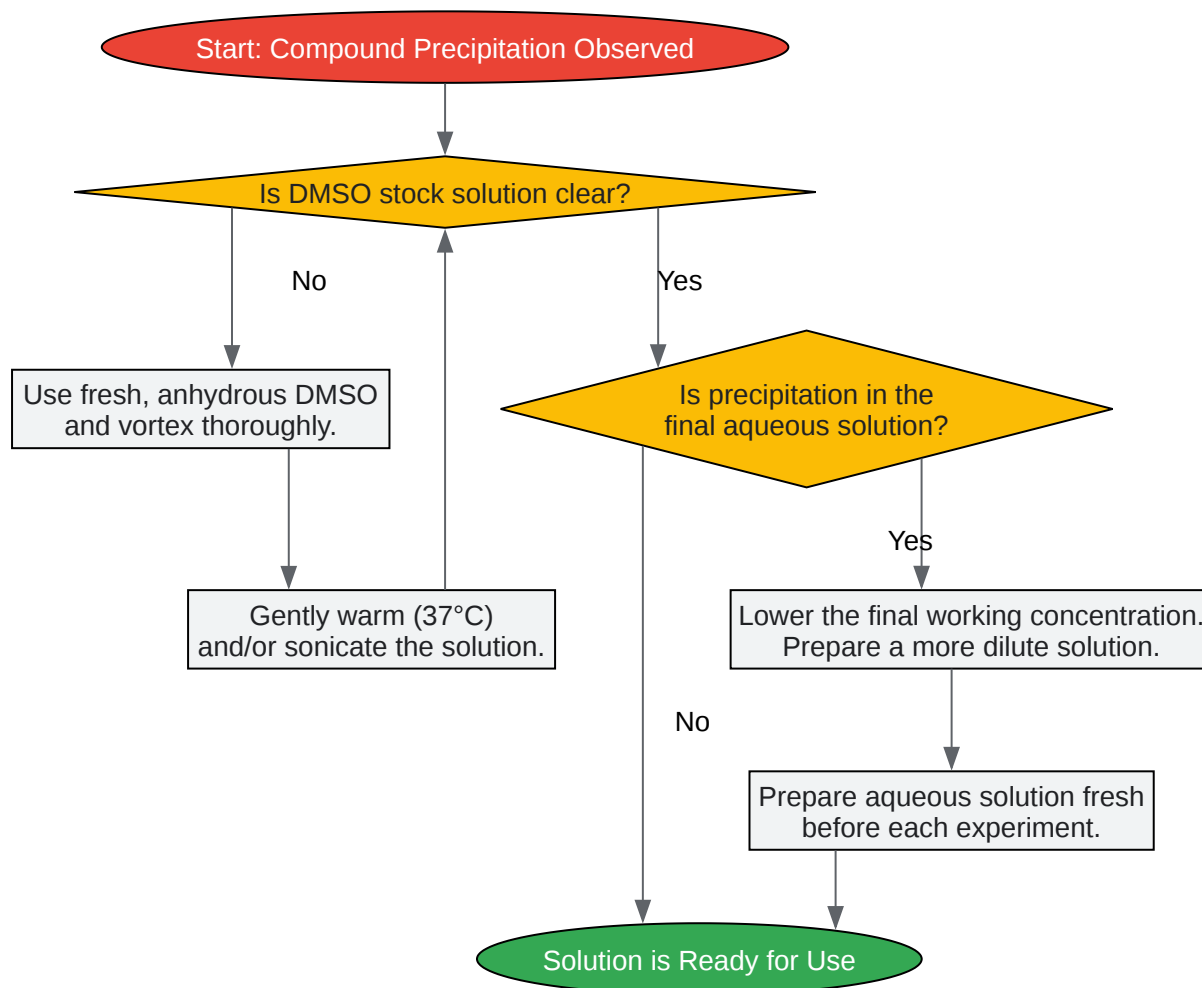
Precipitation can occur, especially when diluting a DMSO stock into an aqueous buffer. Here are several steps to address this issue.

#### Troubleshooting Steps:

- **Ensure High-Quality Solvent:** For DMSO stock solutions, always use fresh, anhydrous (low water content) DMSO.[\[1\]](#)
- **Gentle Warming:** Gently warm the solution to 37°C. This can help increase the solubility of the compound.[\[4\]](#)

- Sonication: If warming is insufficient, use a sonicator bath to break up particles and aid dissolution.[\[3\]](#)[\[5\]](#)
- Vortexing: Ensure the solution is mixed thoroughly by vortexing.
- Lower the Final Concentration: If precipitation occurs in your final aqueous solution, the concentration may be too high for its aqueous solubility limit. Try preparing a more dilute working solution from your DMSO stock.
- Prepare Freshly: It is recommended that aqueous working solutions are prepared fresh for each experiment and used the same day to avoid precipitation over time.[\[3\]](#)

Below is a workflow to guide you through troubleshooting solubility issues.



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Troubleshooting workflow for solubility issues.

**Q3: How should I prepare a stock solution of Vevorisertib trihydrochloride and dilute it for cell culture experiments?**

Follow this protocol for reliable and reproducible results.

## Experimental Protocols

Protocol: Preparation of a **Vevorisertib Trihydrochloride** Stock Solution and Working Solutions

Objective: To prepare a 10 mM stock solution in DMSO and subsequently dilute it to a 10  $\mu$ M working solution in PBS.

Materials:

- **Vevorisertib trihydrochloride** (MW: 696.11 g/mol )
- Anhydrous DMSO
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile microcentrifuge tubes
- Calibrated pipettes

Methodology:

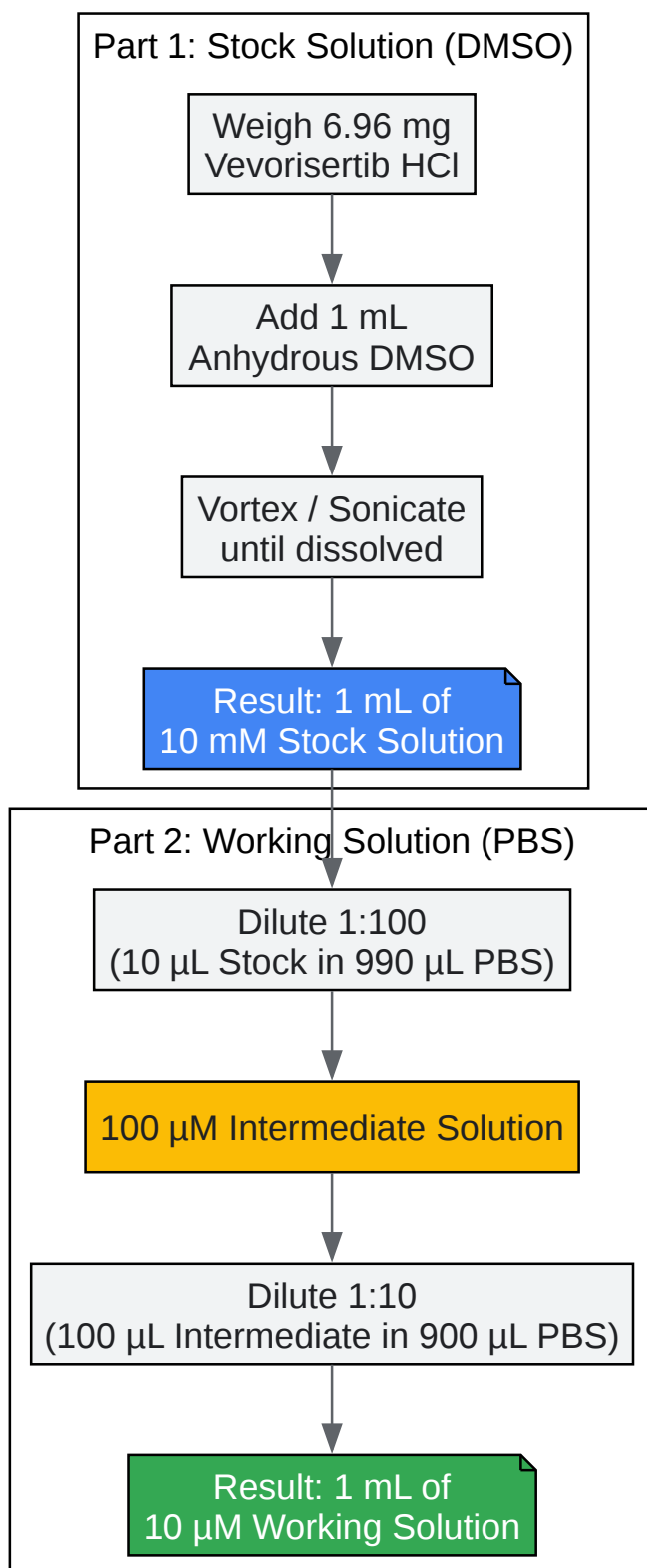
Part 1: Preparing a 10 mM DMSO Stock Solution

- Calculation: To prepare 1 mL of a 10 mM stock solution, you will need:
  - $\text{Mass} = 10 \text{ mmol/L} * 0.001 \text{ L} * 696.11 \text{ g/mol} = 6.96 \text{ mg}$
- Weighing: Carefully weigh out approximately 6.96 mg of **Vevorisertib trihydrochloride** powder and place it into a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of fresh, anhydrous DMSO to the tube.
- Mixing: Cap the tube securely and vortex thoroughly until the powder is completely dissolved. If needed, gently warm the tube or place it in a sonicator bath to aid dissolution.<sup>[3]</sup>

- Verification: Visually inspect the solution to ensure it is clear and free of any particulate matter.

#### Part 2: Preparing a 10 $\mu$ M Working Solution in PBS

- Serial Dilution (Recommended): To avoid pipetting very small volumes, perform a serial dilution.
  - Step A (Intermediate Dilution): Pipette 10  $\mu$ L of the 10 mM DMSO stock solution into 990  $\mu$ L of PBS in a fresh tube. This creates a 1:100 dilution, resulting in a 100  $\mu$ M intermediate solution. Vortex gently to mix.
  - Step B (Final Dilution): Pipette 100  $\mu$ L of the 100  $\mu$ M intermediate solution into 900  $\mu$ L of PBS. This creates a 1:10 dilution, resulting in your final 10  $\mu$ M working solution.
- Mixing: Mix thoroughly by gentle inversion or vortexing. The final concentration of DMSO in this working solution will be 0.1%, which is generally well-tolerated by most cell lines.
- Usage: Use the freshly prepared working solution for your experiment immediately. Do not store diluted aqueous solutions.[\[3\]](#)



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Workflow for preparing stock and working solutions.

## Q4: How should I store Vevorisertib trihydrochloride powder and its DMSO stock solution?

Proper storage is critical to maintaining the stability and activity of the compound.

- Powder: The solid powder should be stored at -20°C for up to 3 years.<sup>[1]</sup>
- DMSO Stock Solution: Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.<sup>[1]</sup> Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[1][3][5]</sup>

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